

Physical properties of "1-bromo-2-pentene" (boiling point, density)

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Compound of Interest

Compound Name: 2-Pentene, 1-bromo-

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Technical Guide: Physical Properties of 1-bromo-2-pentene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of 1-bromo-2-pentene, specifically its boiling point and density. It includes detailed methodologies for the determination of these properties and a general protocol for its synthesis, presented in a format tailored for professionals in research and development.

Core Physical Properties

1-bromo-2-pentene, an unsaturated halogenated hydrocarbon, is a valuable reagent in organic synthesis. Its physical properties are crucial for its handling, purification, and reaction setup. The compound exists as two geometric isomers, cis (Z) and trans (E), which exhibit very similar boiling points and densities.

Data Summary

The quantitative physical data for 1-bromo-2-pentene are summarized in the table below for easy reference and comparison.

Physical Property	Value	Isomer	Conditions
Boiling Point	122 °C	trans (E) & cis (Z)	Atmospheric Pressure
Density	1.26 g/mL	trans (E) & cis (Z)	25 °C

Experimental Protocols

The following sections detail the experimental procedures for the synthesis of 1-bromo-2-pentene and the determination of its fundamental physical properties.

Synthesis of 1-bromo-2-pentene via Allylic Bromination

A common and effective method for the synthesis of 1-bromo-2-pentene is the allylic bromination of 2-pentene using N-bromosuccinimide (NBS). This reaction, known as the Wohl-Ziegler reaction, proceeds via a free radical mechanism.^{[1][2][3][4]}

General Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-pentene in a suitable anhydrous solvent, typically carbon tetrachloride (CCl₄).
- **Reagent Addition:** Add N-bromosuccinimide (NBS) to the solution.
- **Initiation:** Introduce a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, to the mixture. Alternatively, the reaction can be initiated using UV light.
- **Reaction Conditions:** Heat the mixture to reflux and maintain the temperature for a period sufficient to ensure complete reaction, typically monitored by gas chromatography or thin-layer chromatography.
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Filter the solution to remove the succinimide byproduct.
- **Purification:** Wash the filtrate with an aqueous solution of sodium thiosulfate to remove any remaining bromine, followed by a water wash, and then a brine wash. Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).

- Isolation: Remove the solvent under reduced pressure. The crude 1-bromo-2-pentene can be further purified by fractional distillation to yield the final product.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a sharp, characteristic value at a given pressure.

Apparatus:

- Distillation flask or a small test tube
- Thermometer
- Heating mantle or oil bath
- Boiling chips
- Condenser (for larger volumes) or a cold finger

Procedure:

- Place a small volume of purified 1-bromo-2-pentene into the distillation flask or test tube, along with a few boiling chips to ensure smooth boiling.
- Position the thermometer such that the top of the bulb is level with the side arm of the distillation flask or just above the surface of the liquid in the test tube. This ensures the thermometer measures the temperature of the vapor in equilibrium with the boiling liquid.
- Gently heat the sample.
- Record the temperature when the liquid begins to boil and a steady reflux of condensate is observed on the thermometer bulb. This constant temperature is the boiling point.
- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density

Density is the mass per unit volume of a substance. For liquids, it is conveniently determined using a pycnometer or a graduated cylinder and a balance.

Apparatus:

- Pycnometer (for high precision) or a graduated cylinder
- Analytical balance
- Constant temperature bath

Procedure using a Pycnometer:

- Thoroughly clean and dry the pycnometer and determine its empty mass using an analytical balance.
- Fill the pycnometer with distilled water and place it in a constant temperature bath set to 25 °C until the water reaches thermal equilibrium.
- Adjust the volume of the water to the calibration mark on the pycnometer, ensuring no air bubbles are present.
- Dry the outside of the pycnometer and measure its mass.
- Repeat the procedure with 1-bromo-2-pentene, ensuring the pycnometer is clean and dry before adding the sample.
- Calculate the density using the following formula: $\text{Density} = \frac{\text{Mass of 1-bromo-2-pentene}}{\text{Volume of pycnometer}}$ where the volume of the pycnometer is determined from the mass and known density of water at 25 °C.

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the synthesis and characterization of 1-bromo-2-pentene.

Caption: Workflow for the synthesis and purification of 1-bromo-2-pentene.

Caption: Experimental workflow for determining the physical properties of 1-bromo-2-pentene.

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